

Solubility of Benzyl Benzoate-d5 in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Benzyl benzoate-d5

Cat. No.: B15572032

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This technical guide provides a comprehensive overview of the solubility of **Benzyl benzoate-d5** in common organic solvents. **Benzyl benzoate-d5**, a deuterated form of the benzyl ester of benzoic acid, is frequently utilized as an internal standard in pharmacokinetic studies and other quantitative analyses due to its chemical similarity and mass difference from the non-deuterated analyte. A thorough understanding of its solubility is critical for accurate sample preparation, formulation development, and analytical method validation.

While specific quantitative solubility data for **Benzyl benzoate-d5** is not extensively published, its solubility characteristics are expected to be nearly identical to those of its non-deuterated counterpart, Benzyl benzoate. The substitution of five hydrogen atoms with deuterium on the benzyl ring does not significantly alter the molecule's polarity or intermolecular forces, which are the primary determinants of solubility.

Quantitative Solubility Data

Based on available literature, Benzyl benzoate is generally described as being miscible with many common organic solvents. Miscibility implies that the substances form a homogeneous solution in all proportions. For practical purposes in a laboratory setting, this indicates a very high solubility. The following table summarizes the available quantitative and qualitative solubility data for Benzyl benzoate, which serves as a strong proxy for **Benzyl benzoate-d5**.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
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